

An In-depth Technical Guide on 4-Chlorobenzotrichloride

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Compound of Interest

Compound Name: 4-Chlorobenzotrichloride

Cat. No.: B167033

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This document provides core technical data on **4-Chlorobenzotrichloride**, a compound relevant in various chemical synthesis processes. The information is presented to be a quick reference for laboratory and development settings.

Core Chemical Properties

4-Chlorobenzotrichloride, also known as 1-Chloro-4-(trichloromethyl)benzene, is an organochloride compound.^{[1][2]} It is recognized for its role as a chemical intermediate.

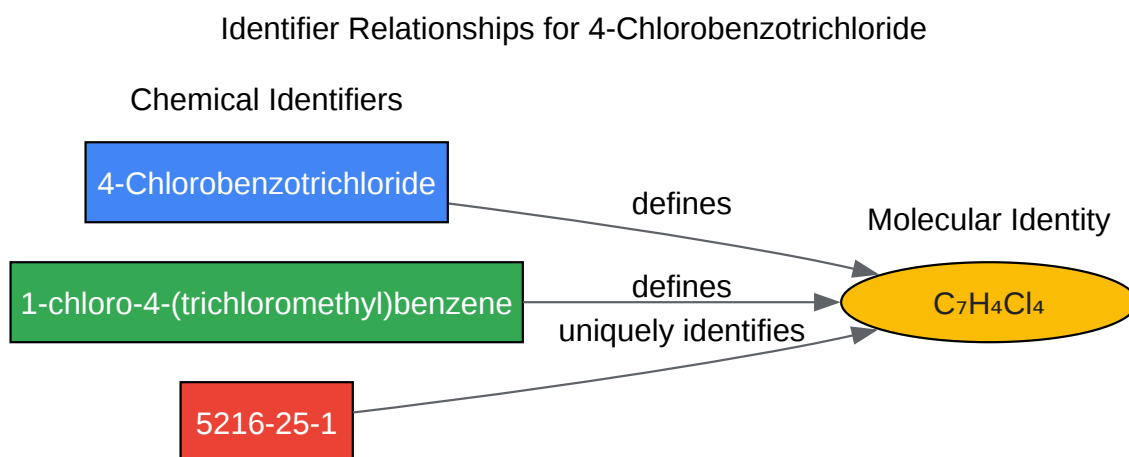
Quantitative Molecular Data

The fundamental molecular characteristics of **4-Chlorobenzotrichloride** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure analysis.

Parameter	Value	Source
Molecular Formula	C ₇ H ₄ Cl ₄	^{[1][2][3][4]}
Molecular Weight	229.92 g/mol	^{[1][2][4][5]}
CAS Number	5216-25-1	^{[1][2][3][4]}

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name, the systematic IUPAC name, and the universally recognized CAS number for this compound, which all point to its specific molecular formula.



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Caption: Relationship between chemical identifiers and molecular formula.

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References

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